

1,6-Dibromoisoquinolin-3-amine molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,6-Dibromoisoquinolin-3-amine

Cat. No.: B1317267

[Get Quote](#)

Technical Data Sheet: 1,6-Dibromoisoquinolin-3-amine

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides the fundamental molecular information for **1,6-Dibromoisoquinolin-3-amine**, a dibrominated isoquinoline derivative. The compound is of interest to researchers in organic synthesis and medicinal chemistry, serving as a versatile precursor for the development of more complex isoquinoline-based molecules.^[1] Its structure allows for further functionalization, particularly through palladium-catalyzed cross-coupling reactions, making it a valuable building block in drug discovery and materials science.^[1]

Physicochemical Properties

The core molecular properties of **1,6-Dibromoisoquinolin-3-amine** are summarized in the table below. This data is essential for accurate experimental planning, stoichiometric calculations, and analytical characterization.

Identifier	Value
Molecular Formula	C ₉ H ₆ Br ₂ N ₂ [1]
Molecular Weight	301.96 g/mol [1]
IUPAC Name	1,6-dibromoisoquinolin-3-amine [1]
CAS Number	925672-85-1 [1]

Note on Experimental Protocols and Visualizations:

The scope of this document is to provide the specific molecular formula and weight of **1,6-Dibromoisoquinolin-3-amine**. As this request does not involve experimental workflows, signaling pathways, or other logical relationships that can be visualized, the creation of diagrams using Graphviz (DOT language) is not applicable. Detailed experimental protocols for the synthesis or use of this compound would be found in specific research articles or patents and are beyond the purview of this core data sheet.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 1,6-Dibromoisoquinolin-3-amine | 925672-85-1 [smolecule.com]
- To cite this document: BenchChem. [1,6-Dibromoisoquinolin-3-amine molecular formula and weight]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1317267#1-6-dibromoisoquinolin-3-amine-molecular-formula-and-weight>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com